

Proper Disposal of Furowanin A: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Furowanin A*

Cat. No.: *B157613*

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Disclaimer: As of November 2025, a specific Safety Data Sheet (SDS) with detailed disposal procedures for **Furowanin A** is not publicly available. Therefore, this guidance is based on general best practices for the disposal of research-grade chemical compounds with unknown toxicity and environmental impact. It is imperative to handle **Furowanin A** with caution, assuming it may be hazardous, and to adhere to all local, state, and federal regulations regarding chemical waste disposal.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are wearing appropriate Personal Protective Equipment (PPE), including:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat.

Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.

Step-by-Step Disposal Procedures

Step 1: Identification and Classification

- **Labeling:** Ensure the waste container holding **Furowanin A** is clearly and accurately labeled with its chemical name and any known hazard information.
- **Waste Profile:** Classify **Furowanin A** as a "research chemical of unknown toxicity." This classification mandates that it be handled as hazardous waste.

Step 2: Segregation and Storage

- **Separate Waste Stream:** Do not mix **Furowanin A** waste with other chemical waste streams unless compatibility is confirmed. It should be collected in a dedicated, sealed, and properly labeled hazardous waste container.
- **Storage:** Store the waste container in a designated, secure hazardous waste accumulation area, away from incompatible materials.

Step 3: Preparing for Disposal

- **Container Integrity:** Use a container that is in good condition and compatible with the chemical. Ensure the lid is securely fastened to prevent leaks or spills.
- **Documentation:** Complete all necessary hazardous waste disposal paperwork as required by your institution's Environmental Health and Safety (EHS) office.

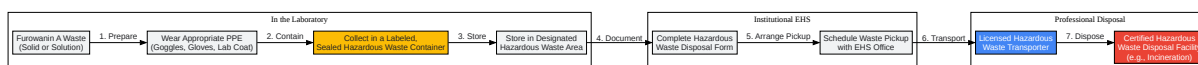
Step 4: Disposal

- **Contact EHS:** Arrange for the pickup and disposal of the **Furowanin A** waste through your institution's EHS department or a licensed hazardous waste disposal contractor.
- **Professional Disposal:** Do not attempt to dispose of **Furowanin A** down the drain or in regular trash. It must be disposed of through a certified hazardous waste management facility, likely via incineration or in a secure chemical landfill, as determined by the disposal facility.

Chemical and Physical Properties of Furowanin A

Property	Value
CAS Number	911004-72-3
Molecular Formula	C ₂₅ H ₂₆ O ₇
Molecular Weight	438.5 g/mol
Appearance	Not specified (likely a solid)
Solubility	Not specified
Toxicity Data	Not available
Environmental Hazards	Not available

Furowanin A Disposal Workflow



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Caption: Workflow for the proper disposal of **Furowanin A**.

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